

Protocol for the purification of 2,5-Dimethylresorcinol by recrystallization

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Compound of Interest

Compound Name: 2,5-Dimethylresorcinol

Cat. No.: B1214731

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Application Note: High-Purity 2,5-Dimethylresorcinol via Recrystallization

Audience: Researchers, scientists, and drug development professionals.

Introduction

2,5-Dimethylresorcinol is a substituted aromatic compound with applications in the synthesis of various organic molecules and materials. For its effective use in research and development, particularly in drug development where purity is paramount, a high degree of purity is often required. Recrystallization is a fundamental and effective technique for the purification of solid organic compounds. This application note provides a detailed protocol for the purification of **2,5-Dimethylresorcinol** using a two-solvent recrystallization method.

Physicochemical Properties

A summary of the key physical and chemical properties of **2,5-Dimethylresorcinol** is presented below. This data is essential for understanding the compound's behavior during the purification process.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₀ O ₂	[1]
Molecular Weight	138.16 g/mol	[1][2]
Melting Point	157-162 °C	[1][2][3]
Boiling Point	277 °C	[1][2][3]
Appearance	White to off-white solid	[1]
Solubility	Slightly soluble in Acetonitrile and DMSO	[1]

Experimental Protocol: Two-Solvent Recrystallization

This protocol outlines a general procedure for the purification of **2,5-Dimethylresorcinol**. The choice of a suitable solvent system is critical for effective recrystallization. Based on the phenolic nature of the compound, a polar protic solvent is likely to be a good solvent, while water will likely act as an anti-solvent. This protocol will use ethanol as the primary solvent and deionized water as the anti-solvent.

Materials:

- Crude **2,5-Dimethylresorcinol**
- Ethanol (95% or absolute)
- Deionized water
- Activated carbon (optional, for removing colored impurities)
- Erlenmeyer flasks
- Heating mantle or hot plate with magnetic stirring
- Reflux condenser

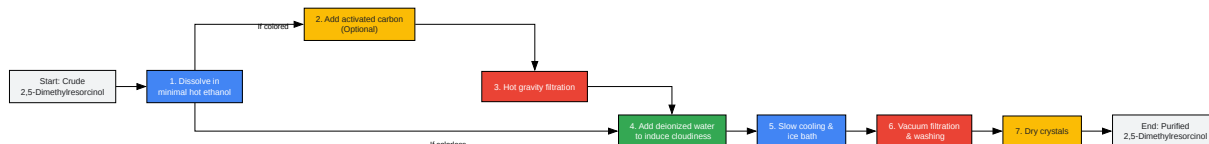
- Buchner funnel and flask
- Filter paper
- Spatula
- Glass stirring rod
- Ice bath
- Drying oven or vacuum desiccator

Procedure:

- Dissolution:
 - Place the crude **2,5-Dimethylresorcinol** into an appropriately sized Erlenmeyer flask.
 - Add a minimal amount of the primary solvent (ethanol) to the flask, just enough to wet the solid.
 - Gently heat the mixture while stirring to facilitate dissolution. Add more ethanol in small portions until the solid is completely dissolved at the boiling point of the solvent. Avoid adding an excess of solvent to ensure a good yield.
- Decolorization (Optional):
 - If the solution is colored, remove it from the heat and allow it to cool slightly.
 - Add a small amount of activated carbon to the solution to adsorb colored impurities.
 - Reheat the solution to boiling for a few minutes.
- Hot Filtration:
 - If activated carbon was used or if there are any insoluble impurities, perform a hot gravity filtration using a pre-warmed funnel and fluted filter paper into a clean Erlenmeyer flask. This step is crucial to prevent premature crystallization on the filter paper.

- Induction of Crystallization:
 - Heat the clear filtrate to boiling.
 - Slowly add the anti-solvent (deionized water) dropwise to the boiling solution until a slight cloudiness (turbidity) persists. This indicates that the solution is saturated.
 - If too much anti-solvent is added, add a small amount of the primary solvent (ethanol) until the solution becomes clear again.
- Cooling and Crystal Formation:
 - Remove the flask from the heat source and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.
 - Once the flask has reached room temperature, place it in an ice bath to maximize the yield of the crystals.
- Isolation of Crystals:
 - Collect the purified crystals by vacuum filtration using a Buchner funnel and flask.
 - Wash the crystals with a small amount of a cold mixture of the recrystallization solvents (ethanol/water) to remove any remaining soluble impurities.
- Drying:
 - Dry the purified crystals in a drying oven at a temperature well below the melting point or in a vacuum desiccator to remove any residual solvent.
- Analysis:
 - Determine the melting point of the purified **2,5-Dimethylresorcinol** to assess its purity. A sharp melting point close to the literature value indicates high purity.

Workflow Diagram



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Caption: Workflow for the purification of **2,5-Dimethylresorcinol**.

Safety Precautions

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Ethanol is flammable; avoid open flames.
- Handle hot glassware with appropriate clamps or tongs.

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References

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- 2. 2,5-二甲基间苯二酚 95% | Sigma-Aldrich [sigmaaldrich.com]
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